

Preliminary Toxicological Profile of Etaconazole: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Etaconazole*

Cat. No.: *B166602*

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Disclaimer: Due to its status as an obsolete fungicide, publicly available toxicological data for **etaconazole** is limited. This guide summarizes the available information on **etaconazole** and supplements it with data from structurally and mechanistically similar triazole fungicides to provide a comprehensive preliminary assessment. Data not specific to **etaconazole** is clearly indicated.

Executive Summary

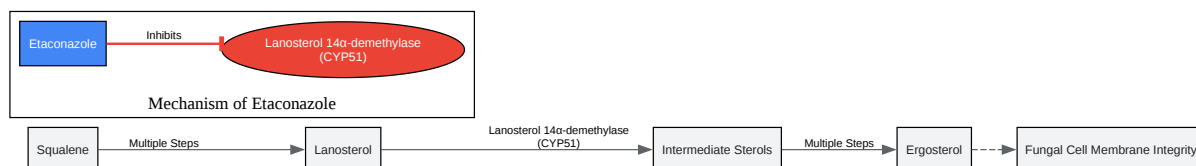
Etaconazole is a triazole fungicide that functions by inhibiting the biosynthesis of ergosterol, an essential component of fungal cell membranes.[1] This mode of action is common to all azole antifungals.[2][3] Toxicological data for **etaconazole** is sparse; however, based on available information and data from related compounds, it is classified as harmful if swallowed.[4] The primary target organs for toxicity for the triazole class of fungicides are generally the liver and kidneys.[3] This document provides a summary of available toxicological data, experimental protocols for key toxicological studies, and visual representations of relevant pathways and workflows.

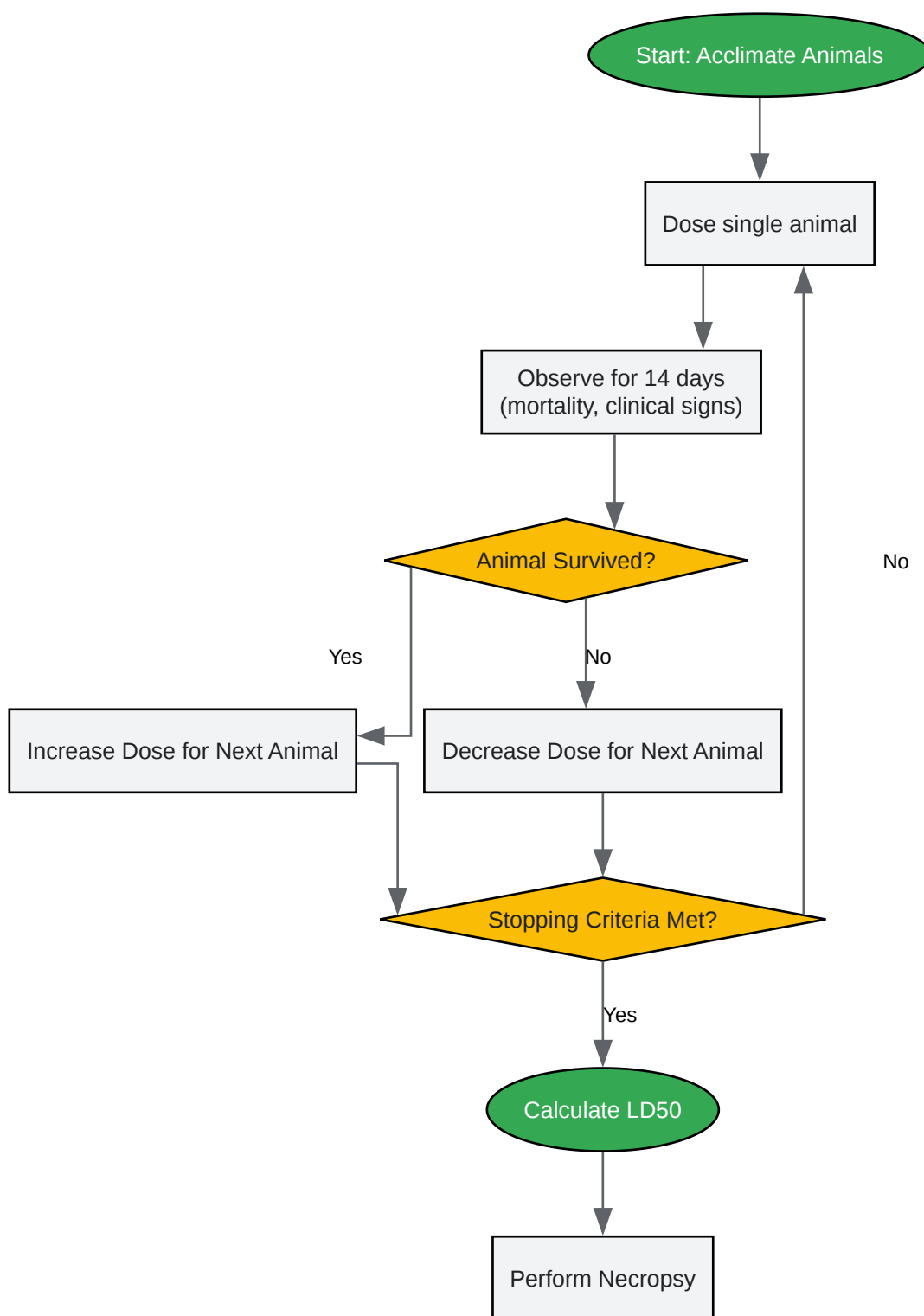
Chemical and Physical Properties

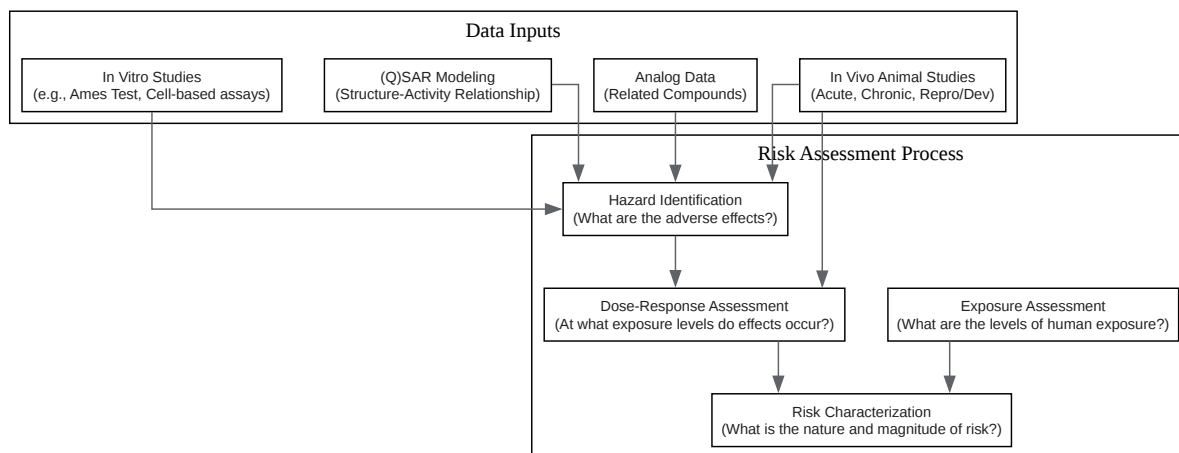
Property	Value	Reference
Chemical Name	1-[[2-(2,4-dichlorophenyl)-4-ethyl-1,3-dioxolan-2-yl]methyl]-1H-1,2,4-triazole	[1]
CAS Number	60207-93-4	[1]
Molecular Formula	C ₁₄ H ₁₅ Cl ₂ N ₃ O ₂	[1]
Molecular Weight	328.2 g/mol	[1]

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Etaconazole, like other azole fungicides, inhibits the fungal cytochrome P450 enzyme lanosterol 14 α -demethylase.[1][2] This enzyme is critical for the conversion of lanosterol to ergosterol, a vital component of the fungal cell membrane that regulates its fluidity and integrity.[2][3] The inhibition of this enzyme leads to the depletion of ergosterol and the accumulation of toxic 14 α -methylated sterols, ultimately disrupting fungal growth.[2]







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References

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